

Application Notes and Protocols: Tokinolide B

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Compound of Interest

Compound Name: Tokinolide B

Cat. No.: B1247529

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Tokinolide B** is a natural phthalide compound isolated from the rhizomes of plants such as *Ligusticum porteri* and *Angelica sinensis*.^{[1][2][3]} It has garnered interest in the scientific community for its potential therapeutic properties, including anti-inflammatory and cytotoxic activities.^{[3][4]} Proper dissolution and handling of **Tokinolide B** are critical for obtaining reliable and reproducible results in cell culture experiments. These application notes provide detailed protocols for the solubilization and use of **Tokinolide B** for in vitro studies.

Chemical Properties and Solubility

Tokinolide B is a white to off-white solid.^{[1][5]} Its solubility is a key factor in its application for cell-based assays.

Table 1: Chemical and Physical Properties of **Tokinolide B**

Property	Value	Source
CAS Number	112966-16-2	^{[1][5][6]}
Molecular Formula	C ₂₄ H ₂₈ O ₄	^{[5][6][7]}
Molecular Weight	380.48 g/mol	^{[1][5][6]}
Appearance	White to off-white solid	^{[1][5]}
Storage Temp.	-20°C, protect from light	^{[1][2][5]}

Table 2: Solubility of **Tokinolide B**

Solvent	Concentration	Notes	Source
DMSO	100 mg/mL (262.83 mM)	Ultrasonic assistance may be needed. Use newly opened DMSO as it is hygroscopic.	[1]
DMSO / PEG300 / Tween-80 / Saline (10:40:5:45)	≥ 2.5 mg/mL (6.57 mM)	Results in a clear solution. Primarily for in vivo use.	[1]
DMSO / Corn Oil (10:90)	≥ 2.5 mg/mL (6.57 mM)	Results in a clear solution. Primarily for in vivo use.	[1]

For most cell culture applications, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing a high-concentration stock solution.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **Tokinolide B**, which can be stored for later use and diluted to working concentrations.

Materials:

- **Tokinolide B** (solid)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Ultrasonic water bath (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **Tokinolide B** powder in a sterile microcentrifuge tube. Perform this in a chemical fume hood or a designated powder handling area.
- **Solvent Addition:** Add the appropriate volume of sterile DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock, add 262.8 μ L of DMSO per 1 mg of **Tokinolide B**).^[2] It is highly recommended to use newly opened DMSO, as it is hygroscopic and absorbed water can affect solubility.^[1]
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If precipitation or incomplete dissolution is observed, place the tube in an ultrasonic water bath for a short period.^{[1][2]} Gentle warming to 37°C can also aid in solubilization.^[2]
- **Sterilization:** The high concentration of DMSO renders the stock solution self-sterilizing. No additional filtration is typically required.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to prevent repeated freeze-thaw cycles.^[2] Store the aliquots protected from light.
 - -80°C: Stable for up to 6 months.^{[1][2]}
 - -20°C: Stable for up to 1 month.^{[1][2]}

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol details the dilution of the DMSO stock solution into a cell culture medium for treating cells. A critical consideration is the final concentration of DMSO in the medium, which should be minimized to avoid solvent-induced cytotoxicity.

Materials:

- **Tokinolide B** stock solution (from Protocol 1)

- Pre-warmed, complete cell culture medium appropriate for your cell line
- Sterile pipette tips and tubes

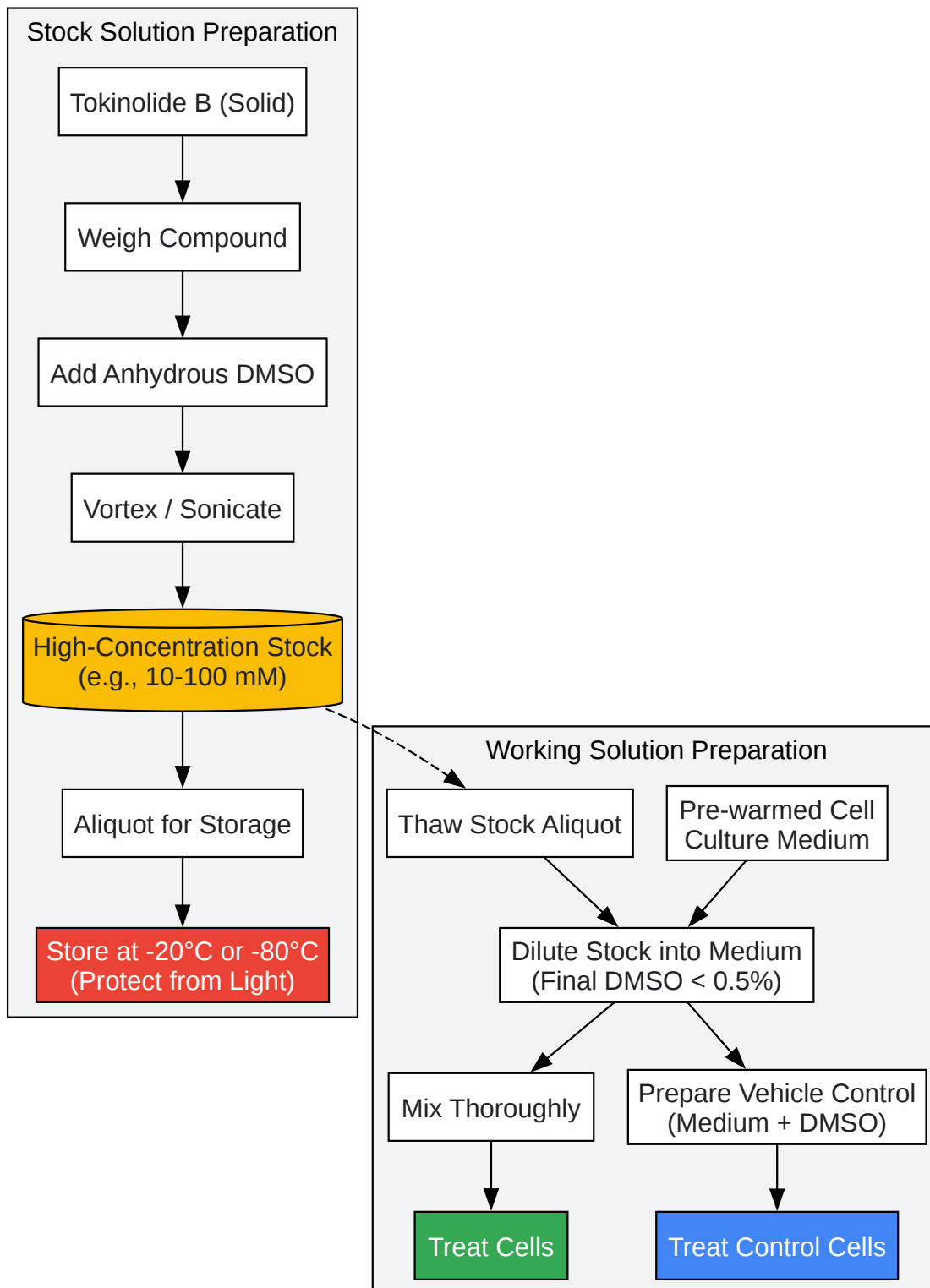
Procedure:

- Thawing: Thaw a single aliquot of the **Tokinolide B** stock solution at room temperature.
- Calculating Dilution: Determine the volume of stock solution needed to achieve the desired final concentration in your cell culture experiment.
 - Example: To prepare 10 mL of medium with a final **Tokinolide B** concentration of 10 μ M from a 10 mM stock solution, you would perform a 1:1000 dilution. Add 10 μ L of the 10 mM stock to 10 mL of the cell culture medium.
- Dilution Technique: Add the calculated volume of the stock solution directly to the pre-warmed cell culture medium. Immediately vortex or gently invert the medium to ensure rapid and uniform mixing. This helps prevent the compound from precipitating out of the aqueous solution.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the culture medium is non-toxic to your cells. A final concentration of <0.5% (v/v) is generally considered safe for most cell lines, but it is best to keep it below 0.1% if possible.
- Vehicle Control: Always prepare a vehicle control by adding the same volume of DMSO (without **Tokinolide B**) to an equal volume of cell culture medium. This is crucial for distinguishing the effects of the compound from the effects of the solvent.
- Application to Cells: Replace the existing medium in your cell culture plates with the freshly prepared **Tokinolide B**-containing medium or the vehicle control medium.

Mandatory Visualizations

Experimental Workflow Diagram

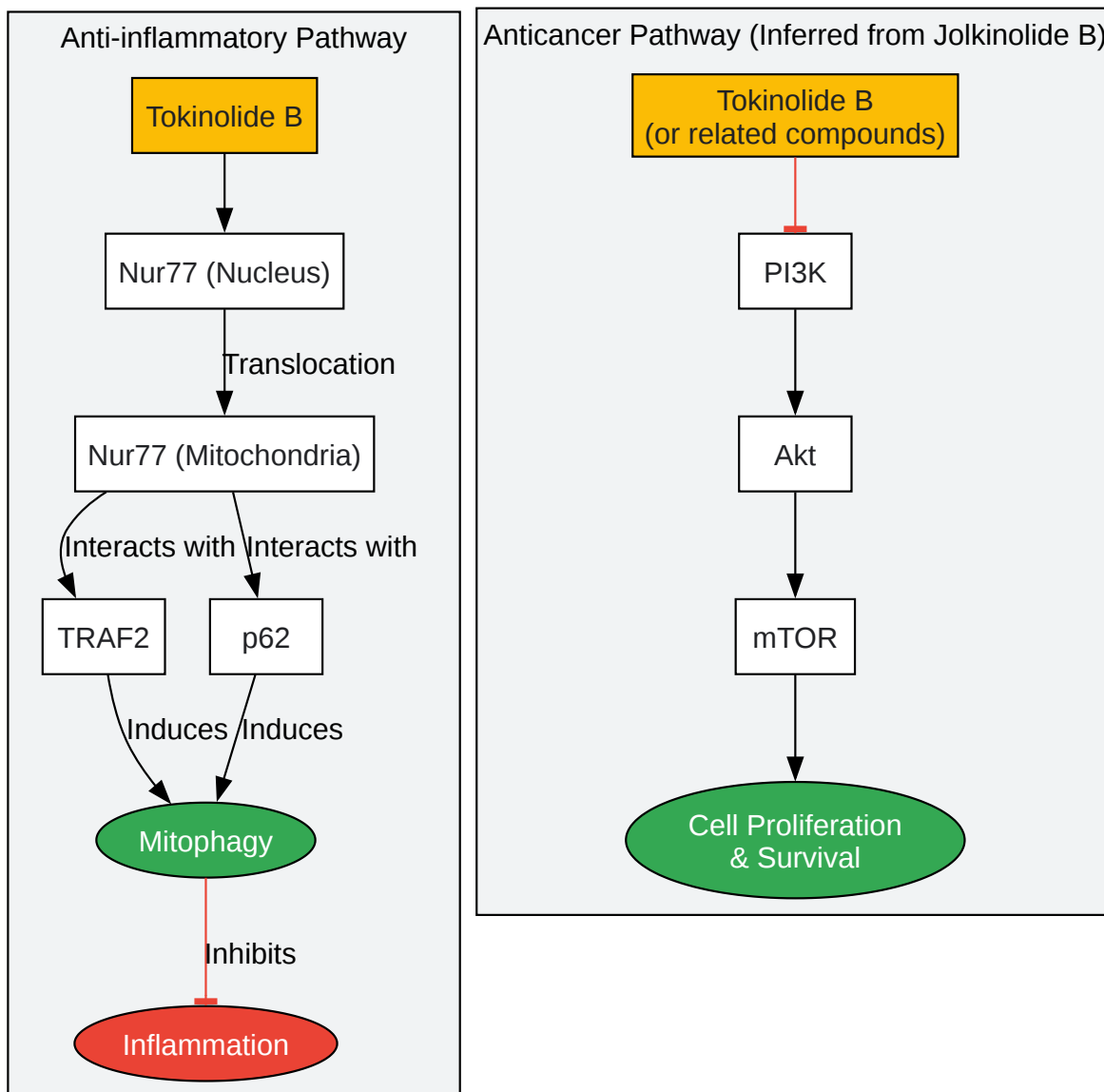
Workflow for Preparing Tokinolide B for Cell Culture

[Click to download full resolution via product page](#)Caption: Workflow for preparing **Tokinolide B** solutions.

Signaling Pathway Diagram

Recent studies have shown that **Tokinolide B** can exert anti-inflammatory effects by binding to the orphan nuclear receptor Nur77 and promoting its translocation to the mitochondria. This interaction with TRAF2 and p62 induces mitophagy, which suppresses inflammatory pathways. [3] Additionally, related compounds like Jolkinolide B have been shown to inhibit the PI3K/Akt/mTOR signaling pathway, a key regulator of cell proliferation and survival.[8]

Simplified Signaling Pathways Modulated by Tokinolide B

[Click to download full resolution via product page](#)Caption: Signaling pathways affected by **Tokinolide B**.

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